

# Physicochemical characteristics of 6-Epidemethylesquirolin D

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## Compound of Interest

Compound Name: 6-Epidemethylesquirolin D

Cat. No.: B1180586

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## In-Depth Technical Guide to 6-Epidemethylesquirolin D

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical characteristics of **6-Epidemethylesquirolin D**, a diterpenoid natural product. Due to the limited availability of public data, this document focuses on the foundational physicochemical properties and outlines the general experimental approaches typically employed for the isolation and characterization of such compounds.

## Core Physicochemical Characteristics

**6-Epidemethylesquirolin D** is a diterpenoid, a class of organic compounds composed of four isoprene units. It is important to note that specific experimental data such as melting point and detailed spectroscopic analyses for this particular compound are not widely available in the public domain. The information presented below is based on data from chemical suppliers and general knowledge of related compounds.

Table 1: Physicochemical Properties of **6-Epidemethylesquirolin D**

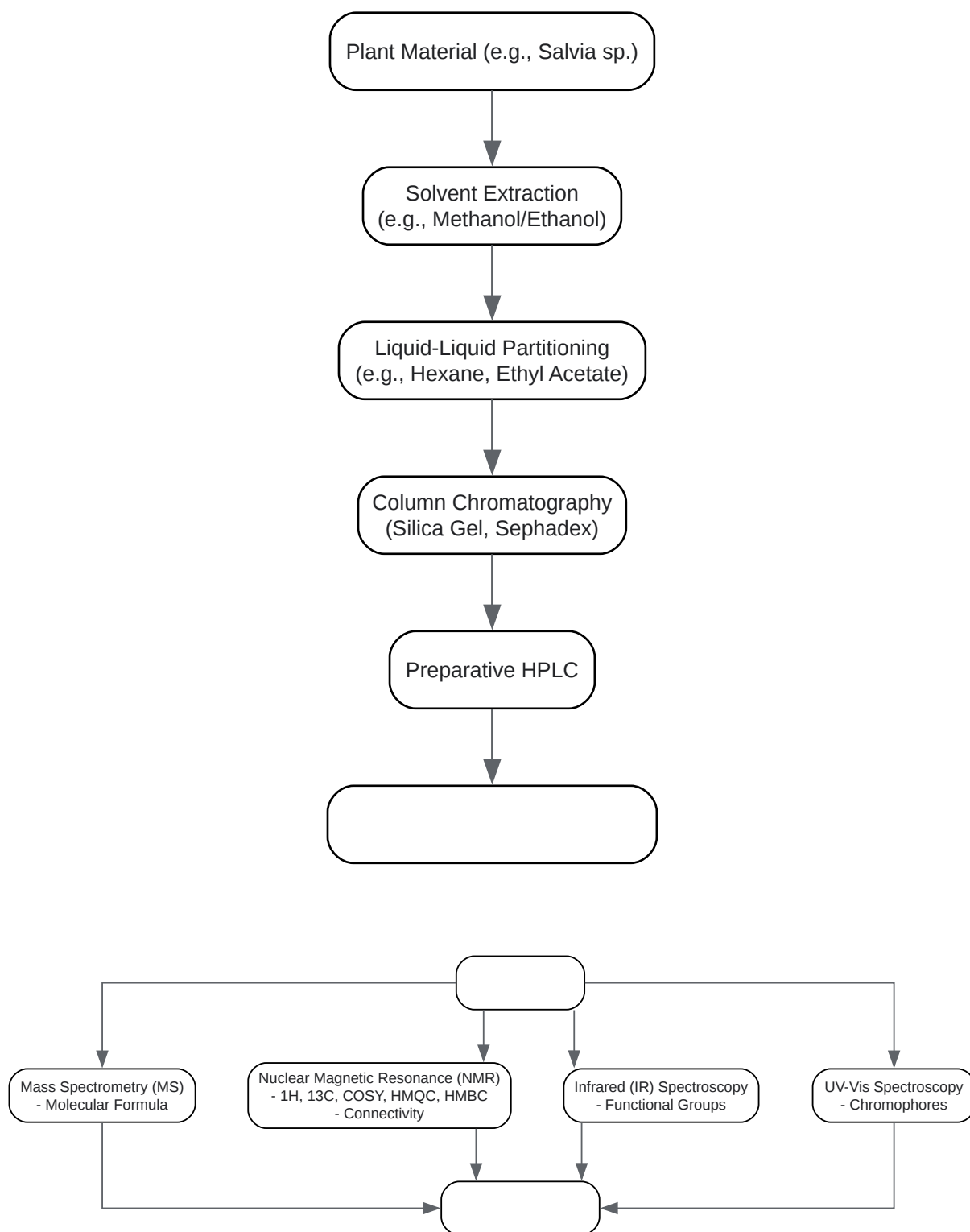
Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>28</sub> O <sub>5</sub>	Supplier Data
Molecular Weight	348.43 g/mol	Supplier Data
Appearance	Powder	Supplier Data
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.	Supplier Data
CAS Number	165074-00-0	Supplier Data

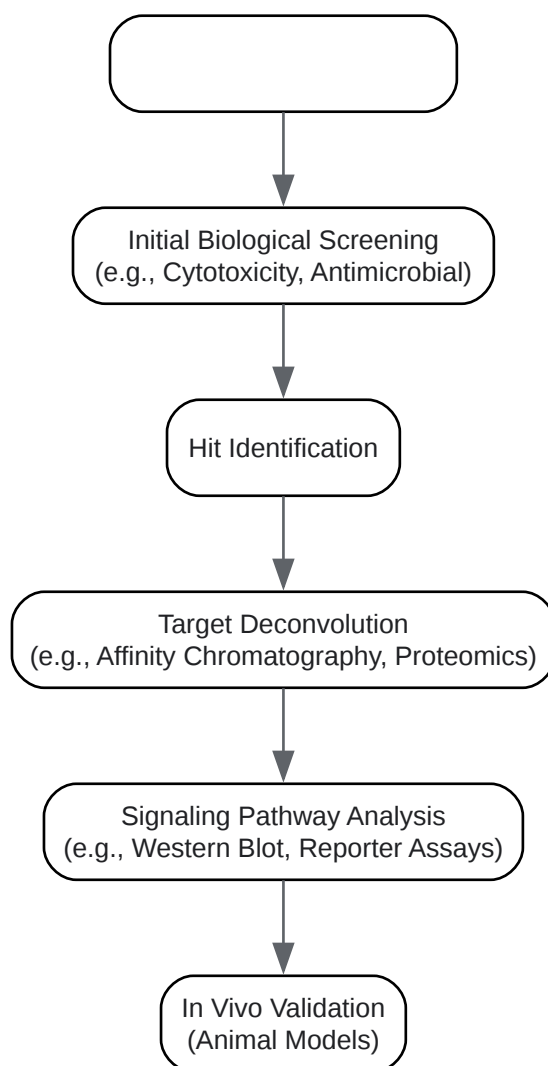
## Experimental Protocols: A Generalized Approach

Detailed experimental protocols for the isolation and characterization of **6-Epidemethylesquirolin D** are not readily available. However, the following represents a standard workflow for the isolation and identification of novel diterpenoids from plant sources, such as those from the *Salvia* genus.

### Isolation and Purification Workflow

The isolation of diterpenoids from plant material typically involves a multi-step process to separate the compound of interest from a complex mixture of other phytochemicals.





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